

Fak-IN-10 solubility problems and best solvents

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Compound of Interest

Compound Name: *Fak-IN-10*

Cat. No.: *B10803282*

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Technical Support Center: Fak-IN-10

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Fak-IN-10**.

Troubleshooting Guide

Q1: My **Fak-IN-10** precipitated out of solution after diluting my DMSO stock with aqueous media. How can I prevent this?

A1: Precipitation upon dilution of a DMSO stock solution in aqueous buffers (like PBS or cell culture media) is a common issue for hydrophobic compounds like **Fak-IN-10**. Here are several steps you can take to prevent this:

- Pre-warm your solutions: Gently warm both your **Fak-IN-10** stock solution and the aqueous diluent to 37°C before mixing. This can help prevent the compound from crashing out of solution due to temperature shock.^[1]
- Use a stepwise dilution: Instead of diluting your concentrated DMSO stock directly into the final aqueous volume, perform an intermediate dilution in DMSO first. For example, dilute a 10 mM stock to 1 mM in DMSO before adding it to your cell culture medium.^[1]
- Add the stock solution to the aqueous media slowly while vortexing: This ensures rapid and thorough mixing, which can prevent localized high concentrations of DMSO and subsequent precipitation.

- Sonication: If precipitation still occurs, gentle sonication of the final solution can help to redissolve the compound.[\[2\]](#)
- Consider co-solvents for in vivo studies: For animal experiments, formulations containing co-solvents like PEG300 and Tween 80 are often used to improve solubility.[\[1\]](#)[\[2\]](#)

Q2: I am having trouble dissolving the powdered **Fak-IN-10** in DMSO. What should I do?

A2: While DMSO is the recommended solvent for **Fak-IN-10**, achieving complete dissolution can sometimes be challenging. Here are some tips:

- Use fresh, anhydrous DMSO: Hygroscopic (water-absorbing) DMSO can significantly impact the solubility of many compounds.[\[3\]](#) Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Warming and Sonication: Gently warm the solution to 37°C or even up to 60°C and use sonication to aid dissolution.[\[2\]](#)[\[3\]](#) Be cautious with excessive heating, as it may degrade the compound.
- Vortexing: Ensure thorough mixing by vortexing the solution for several minutes.

Frequently Asked Questions (FAQs)

Q1: What is **Fak-IN-10**?

A1: **Fak-IN-10**, also referred to as FAK inhibitor 2, is a potent and selective inhibitor of Focal Adhesion Kinase (FAK).[\[1\]](#)[\[3\]](#) FAK is a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.[\[4\]](#)[\[5\]](#) Due to its involvement in these processes, which are often dysregulated in cancer, FAK is a promising target for cancer therapy.[\[4\]](#)[\[6\]](#) **Fak-IN-10** exhibits anti-tumor and anti-angiogenesis activities.[\[1\]](#)[\[3\]](#)

Q2: What are the recommended solvents for **Fak-IN-10**?

A2: The most commonly recommended solvent for preparing stock solutions of **Fak-IN-10** is Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[3\]](#) For in vivo applications, specific formulations containing co-solvents are often necessary to achieve the desired concentration and bioavailability.

Q3: What are the typical concentrations for **Fak-IN-10** stock solutions?

A3: Stock solutions are typically prepared in DMSO at concentrations of 10 mM.[1] Some suppliers also provide solubility data for higher concentrations, such as 100 mg/mL in DMSO, which may require warming and sonication to fully dissolve.[3]

Q4: How should I store **Fak-IN-10** and its stock solutions?

A4:

- Powder: Store the powdered form of **Fak-IN-10** at -20°C for up to 3 years.[1]
- In Solvent: Once dissolved in a solvent like DMSO, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[3] Store these aliquots at -80°C for up to 1 year or -20°C for shorter periods (e.g., 1 month).[1][2][3]

Data Presentation

Table 1: Solubility of **Fak-IN-10** in Various Solvents

Solvent/Formulation	Concentration	Observations
DMSO	100 mg/mL (154.62 mM)	Requires ultrasonic and warming to 60°C.[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (4.44 mM)	Clear solution; requires sonication.[2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (4.44 mM)	Clear solution; requires sonication.[2]
10% DMSO, 90% Corn Oil	2.5 mg/mL (4.44 mM)	Clear solution; requires sonication.[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Fak-IN-10** Stock Solution in DMSO

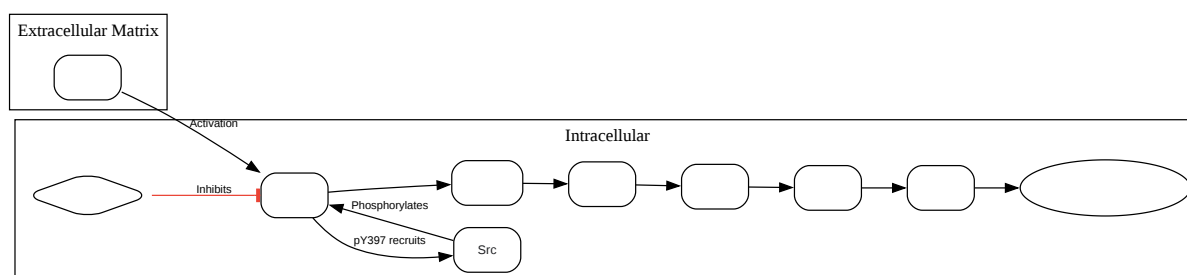
- Materials: **Fak-IN-10** powder, anhydrous DMSO, sterile microcentrifuge tubes.

- Procedure: a. Equilibrate the **Fak-IN-10** powder to room temperature before opening the vial to prevent condensation. b. Weigh the appropriate amount of **Fak-IN-10** powder. c. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM. d. Vortex the solution thoroughly for 5-10 minutes. e. If the compound is not fully dissolved, gently warm the solution to 37°C and sonicate for 10-15 minutes. f. Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes. g. Store the aliquots at -80°C.

Protocol 2: Dilution of **Fak-IN-10** for In Vitro Cell-Based Assays

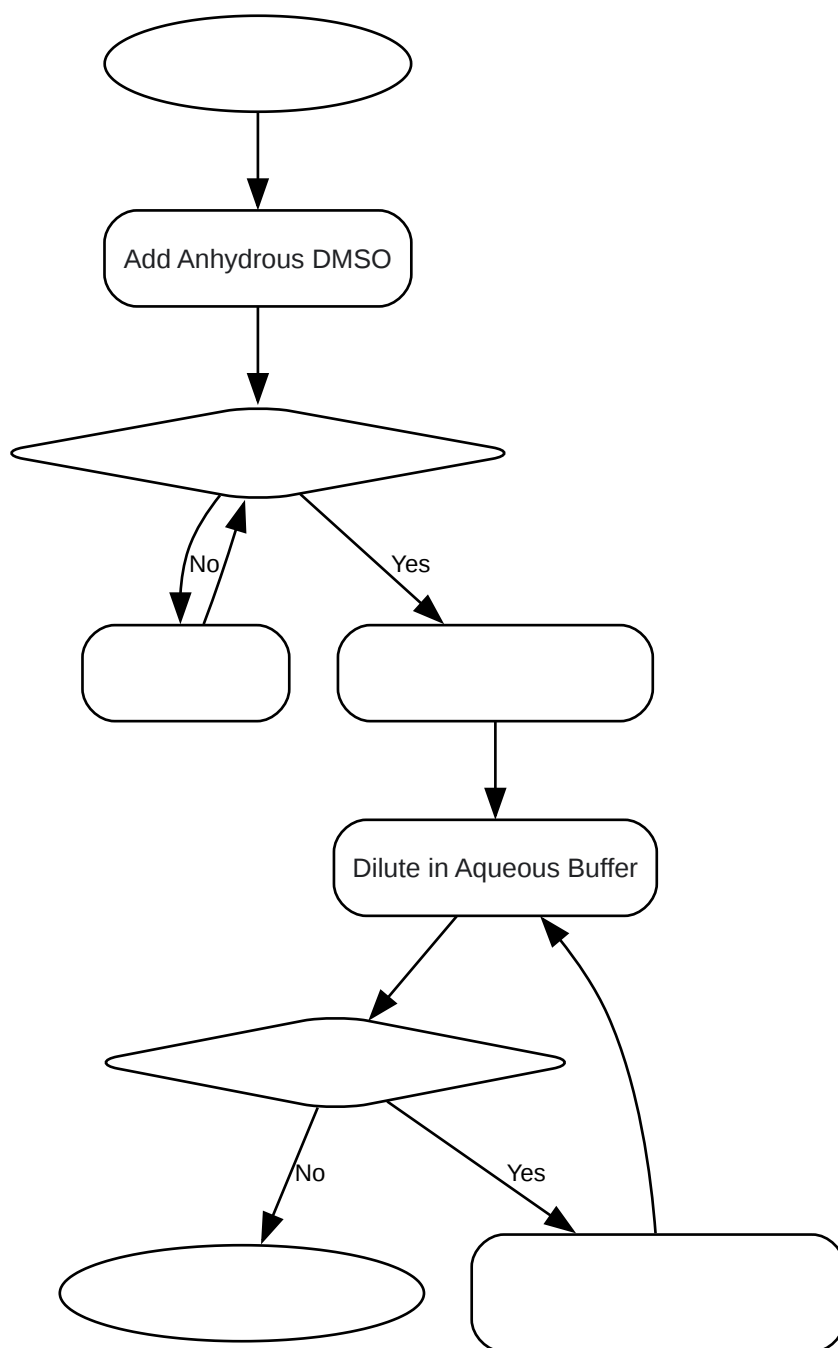
- Materials: 10 mM **Fak-IN-10** DMSO stock solution, anhydrous DMSO, sterile cell culture medium, sterile microcentrifuge tubes.
- Procedure: a. Thaw a single-use aliquot of the 10 mM **Fak-IN-10** stock solution and pre-warm it to 37°C. b. Pre-warm the cell culture medium to 37°C. c. Perform a serial dilution of the 10 mM stock solution in anhydrous DMSO to create intermediate stock concentrations (e.g., 1 mM, 100 µM).^[1] d. To prepare the final working concentration, add the desired volume of the intermediate DMSO stock solution to the pre-warmed cell culture medium. Add the DMSO solution dropwise while gently vortexing the medium to ensure rapid mixing. e. The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Mandatory Visualizations



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Caption: Simplified FAK signaling pathway and the inhibitory action of **Fak-IN-10**.

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Caption: Troubleshooting workflow for dissolving and diluting **Fak-IN-10**.

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